

Application Note: Intracellular Cytokine Staining Following NP(396-404) Stimulation

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Compound of Interest

Compound Name: Nucleoprotein (396-404)

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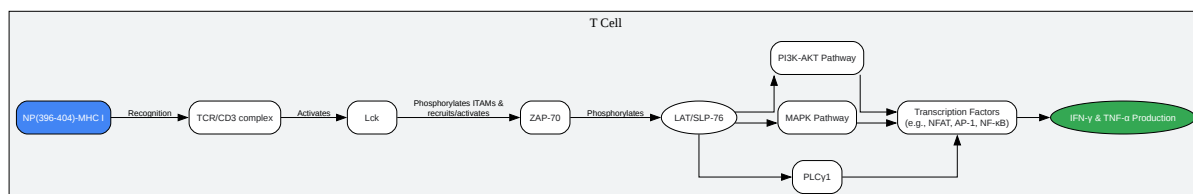
Introduction

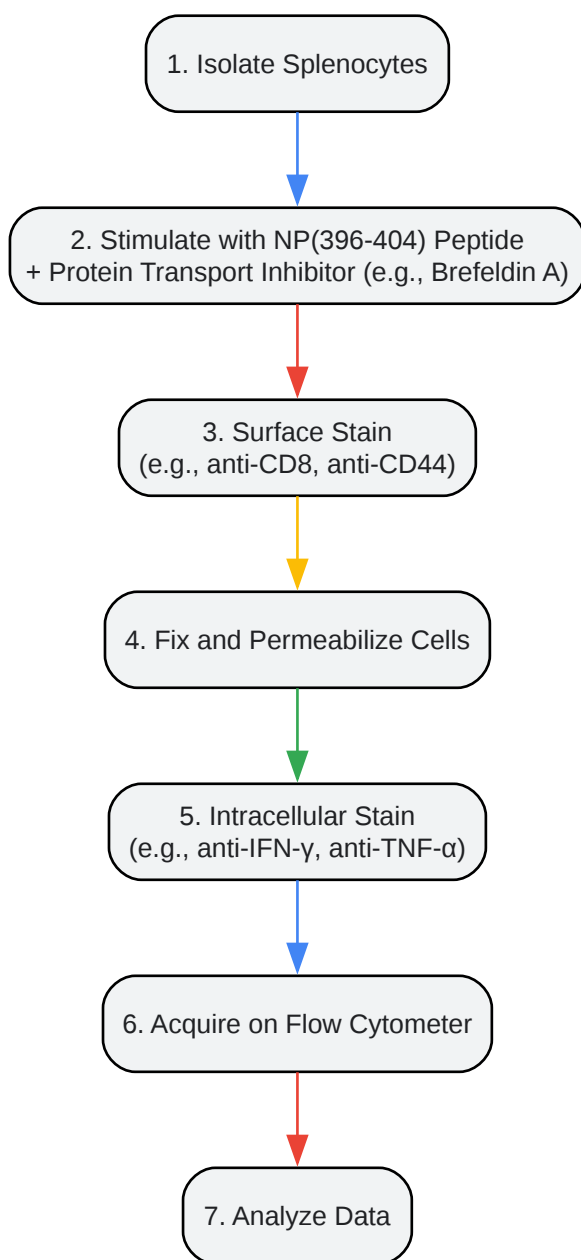
Intracellular cytokine staining (ICS) is a powerful flow cytometry-based technique used to identify and quantify cytokine-producing cells at a single-cell level. This method is crucial for studying cellular immune responses, particularly in the context of vaccine development and immunotherapy.^[1] Stimulation of T cells with specific antigens, such as the influenza A virus nucleoprotein (NP) derived peptide NP(396-404), allows for the characterization of antigen-specific T cell function. This application note provides a detailed protocol for performing ICS on splenocytes following NP(396-404) stimulation, along with representative data and a description of the underlying signaling pathway.

The NP(396-404) peptide is a well-characterized immunodominant epitope for CD8⁺ T cells in the context of the H-2Db MHC class I molecule in C57BL/6 mice. Upon recognition of the NP(396-404)-MHC complex by the T cell receptor (TCR), a signaling cascade is initiated, leading to T cell activation, proliferation, and cytokine production. Key pro-inflammatory cytokines, such as Interferon-gamma (IFN- γ) and Tumor Necrosis Factor-alpha (TNF- α), are hallmarks of an effective cytotoxic T lymphocyte (CTL) response.

T Cell Receptor (TCR) Signaling Pathway

The interaction between the T cell receptor (TCR) on a CD8+ T cell and the NP(396-404) peptide presented by an MHC class I molecule on an antigen-presenting cell (APC) initiates a complex signaling cascade.^[2] This recognition event triggers the phosphorylation of immunoreceptor tyrosine-based activation motifs (ITAMs) within the CD3 complex by Src-family kinases like Lck.^{[3][4]} Phosphorylated ITAMs recruit and activate ZAP-70, which in turn phosphorylates key adaptor proteins, including Linker for Activation of T cells (LAT) and SLP-76.^{[3][4]} This leads to the formation of a larger signaling complex that activates downstream pathways, including the PLC γ 1, MAPK, and PI3K-AKT pathways.^[2] Ultimately, these signaling events culminate in the activation of transcription factors that drive the expression of cytokine genes, such as IFN- γ and TNF- α .^[4]





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